

# 4-Iodobenzoic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Iodobenzoic acid

Cat. No.: B057085

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## Introduction

**4-Iodobenzoic acid**, with the CAS number 619-58-9, is an aromatic compound that serves as a vital and versatile building block in a multitude of scientific and industrial applications.<sup>[1][2]</sup> Characterized by an iodine atom and a carboxylic acid group attached to a benzene ring, its unique structure makes it a valuable intermediate in organic synthesis, pharmaceutical development, and materials science.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of its properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The intrinsic properties of **4-Iodobenzoic acid** are fundamental to its reactivity and applications. The presence of both a carboxylic acid and an aryl iodide moiety allows for a wide range of chemical transformations.<sup>[3]</sup>

Property	Value	Source(s)
CAS Number	619-58-9	[4]
Molecular Formula	C7H5IO2	[4][5]
Molecular Weight	248.02 g/mol	[4][5]
Appearance	White to light yellow powder or crystals	[6]
Melting Point	270-274 °C	[7][8]
Boiling Point	318.5 ± 25.0 °C at 760 mmHg	[7]
Density	~2.1 g/cm <sup>3</sup>	[7][8]
Solubility	Slightly soluble in water; Soluble in alcohol and ether.	[4][6]
pKa	4.03	[4]
InChI Key	GHICCUXQJBDNRN- UHFFFAOYSA-N	[5]
SMILES	<chem>C1=CC(=CC=C1C(=O)O)I</chem>	[5]

## Synthesis and Experimental Protocols

Several established synthetic pathways exist for the preparation of **4-Iodobenzoic acid**. The two most common laboratory methods are detailed below.

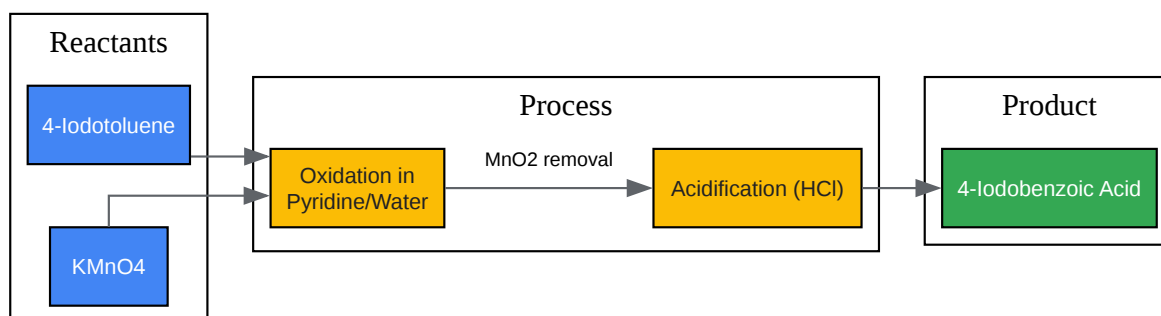
### Oxidation of 4-Iodotoluene

This method involves the oxidation of the methyl group of 4-iodotoluene to a carboxylic acid using a strong oxidizing agent like potassium permanganate (KMnO<sub>4</sub>).[9][10]

Experimental Protocol:

- **Dissolution:** Dissolve 4-iodotoluene in a suitable solvent, such as a mixture of pyridine and water.

- Oxidation: Gradually add potassium permanganate to the solution while maintaining a controlled temperature, typically by heating under reflux.
- Quenching: After the reaction is complete (indicated by the disappearance of the purple permanganate color), cool the mixture.
- Filtration: Filter the mixture to remove the manganese dioxide byproduct.
- Acidification: Acidify the filtrate with a strong acid (e.g., hydrochloric acid) to precipitate the **4-Iodobenzoic acid**.
- Isolation and Purification: Collect the solid product by filtration, wash with cold water, and purify by recrystallization from a suitable solvent like ethanol or water.



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#### Oxidation of 4-Iodotoluene Workflow

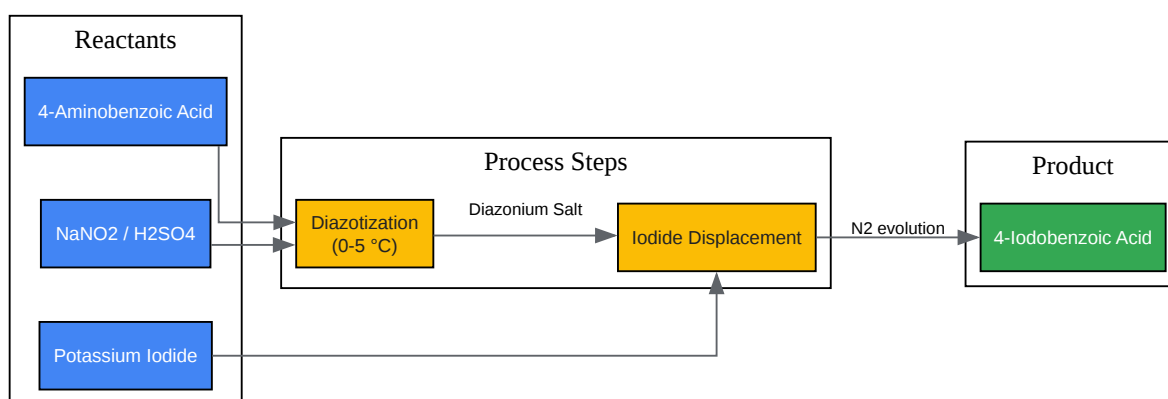
## Diazotization of 4-Aminobenzoic Acid

This route, a variation of the Sandmeyer reaction, involves converting the amino group of 4-aminobenzoic acid into a diazonium salt, which is then displaced by iodine.<sup>[9]</sup>

#### Experimental Protocol:

- Diazotization: Dissolve 4-aminobenzoic acid in an aqueous solution of a strong acid (e.g., sulfuric acid). Cool the solution to 0-5 °C in an ice bath.

- **Nitrite Addition:** Slowly add a chilled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) to form the diazonium salt. Maintain the low temperature throughout the addition.
- **Iodination:** In a separate flask, prepare a solution of potassium iodide ( $\text{KI}$ ) in water.
- **Displacement:** Slowly add the cold diazonium salt solution to the potassium iodide solution. Nitrogen gas will evolve.
- **Isolation:** Allow the mixture to warm to room temperature and then heat gently to ensure complete reaction.
- **Purification:** Cool the mixture, collect the crude product by filtration, and purify by recrystallization.

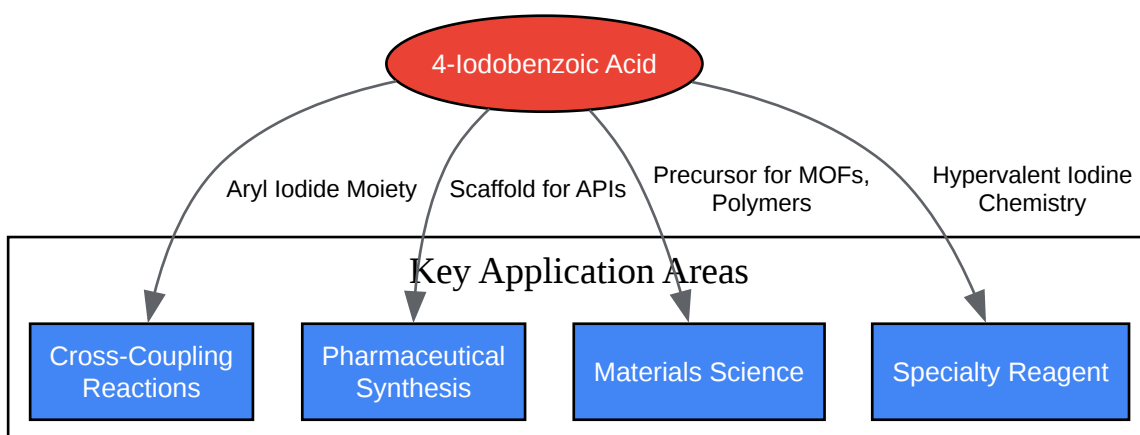


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#### Diazotization of 4-Aminobenzoic Acid Workflow

## Applications in Research and Development

**4-Iodobenzoic acid** is a cornerstone reagent due to its dual reactivity, enabling a broad spectrum of applications.<sup>[3]</sup>



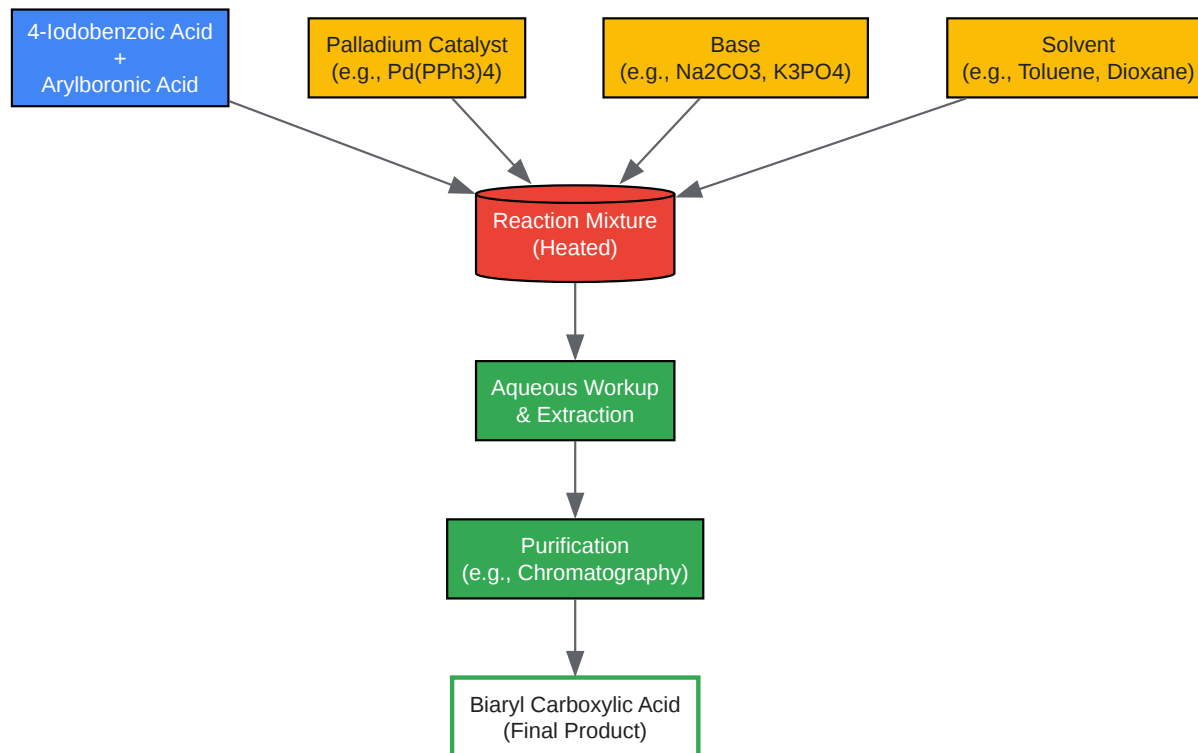
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## Applications of **4-Iodobenzoic Acid**

### Cross-Coupling Reactions

The carbon-iodine bond is highly reactive, making **4-Iodobenzoic acid** an excellent substrate for palladium-catalyzed cross-coupling reactions such as Suzuki-Miyaura and Heck reactions. [9] These reactions are fundamental in synthetic organic chemistry for creating carbon-carbon and carbon-heteroatom bonds, allowing for the construction of complex molecular architectures like biaryl and styrene derivatives. [3][9]

Typical Suzuki Coupling Workflow:



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### Generalized Suzuki Coupling Workflow

## Pharmaceutical and Medicinal Chemistry

This compound is a key intermediate in the synthesis of active pharmaceutical ingredients (APIs).[9] It is used in the development of novel drug candidates, including anti-inflammatory, analgesic, and anti-cancer agents.[1] The ability to modify its structure allows medicinal chemists to fine-tune the biological activity and pharmacokinetic properties of new therapeutic molecules.[1] For example, it is used as a reagent in synthesizing PTP1B inhibitors and antifungal agents.[11]

## Materials Science

In materials science, **4-iodobenzoic acid** is employed in the synthesis of advanced materials. It serves as a precursor for creating Metal-Organic Frameworks (MOFs) and ligands for

catalysis.[9] Furthermore, it is used in the development of liquid crystals and as a coupling agent in polymerization processes to enhance the mechanical and thermal properties of polymers.[1]

## Specialty Reagent

**4-Iodobenzoic acid** is used for the in situ generation of [hydroxy(4-carboxyphenyl)iodonium]ion, a hypervalent iodine species.[12] This reagent, typically formed using an oxidant like Oxone, is utilized for the oxidative cleavage of various alkenes.[9]

## Safety and Toxicology

Proper handling of **4-Iodobenzoic acid** is crucial to ensure laboratory safety. It is classified as an irritant.

Hazard Type	GHS Classification and Description
Skin Irritation	H315: Causes skin irritation.[5]
Eye Irritation	H319: Causes serious eye irritation.[5]
Respiratory Irritation	H335: May cause respiratory irritation.[5][13]

### Handling and Storage:

- Handling: Use with adequate ventilation. Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[4][13][14]
- Storage: Store in a cool, dry, well-ventilated place. Keep the container tightly closed when not in use.[4][13][15]
- Incompatible Materials: Strong oxidizing agents and strong bases.[4][13]

### First Aid Measures:

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4][14]

- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Ingestion: If the victim is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[4]

#### Toxicological Data:

- The toxicological properties have not been fully investigated.[4][13][14]
- An intravenous LD50 in mice has been reported as 2,500 mg/kg.[5]

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